Application Notes and Protocols for MRIA9 in In Vitro Cell-Based Assays

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*MRIA9*
Cat. No.:	*B11930204*

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Introduction

MRIA9 is a potent and selective ATP-competitive chemical probe that functions as a pan-inhibitor of Salt-Inducible Kinases (SIK1, SIK2, and SIK3) and p21-Activated Kinases (PAK2 and PAK3).[1] SIKs are members of the AMP-activated protein kinase (AMPK) family and are key regulators of energy homeostasis and metabolic stress.[2][3] Dysregulation of SIK activity has been implicated in various diseases, including cancer.[3][4] **MRIA9** has emerged as a valuable tool for investigating the cellular functions of SIKs and for assessing their therapeutic potential.[5] Notably, it has been shown to impede centrosome function, cause mitotic spindle mispositioning in ovarian cancer cell lines, and sensitize these cells to paclitaxel treatment.[1][5][6]

These application notes provide detailed protocols and concentration guidelines for the use of **MRIA9** in various in vitro cell-based assays, enabling researchers to effectively probe SIK and PAK signaling pathways.

Quantitative Data Summary

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The following tables summarize the in vitro and cell-based potency of **MRIA9** against its primary targets.

Table 1: In Vitro Kinase Inhibition by **MRIA9**

Target	Assay Type	IC50 Value	Reference
SIK1	Radiometric	55 nM	[2][7]
SIK2	Radiometric	48 nM	[2][7]
SIK3	Radiometric	22 nM	[2][7]
PAK1	In Vitro	580 nM	[2][7]
PAK2	In Vitro	41 nM	[1][7]
PAK3	In Vitro	140 nM	[1][7]

Table 2: Cellular Target Engagement of **MRIA9** (NanoBRET Assay in HEK293T cells)

Target	IC50 Value	Reference
SIK1	516 nM	[1][2]
SIK2	180 nM	[1][2][5]
SIK3	127 nM	[1][2]

Signaling Pathway

MRIA9 primarily targets the SIK family of kinases, which are involved in several signaling pathways, including the PI3K/AKT/mTOR pathway. Inhibition of SIK2 by **MRIA9** can lead to a reduction in the phosphorylation of AKT at Ser473, thereby modulating this critical cell survival and proliferation pathway.[5]

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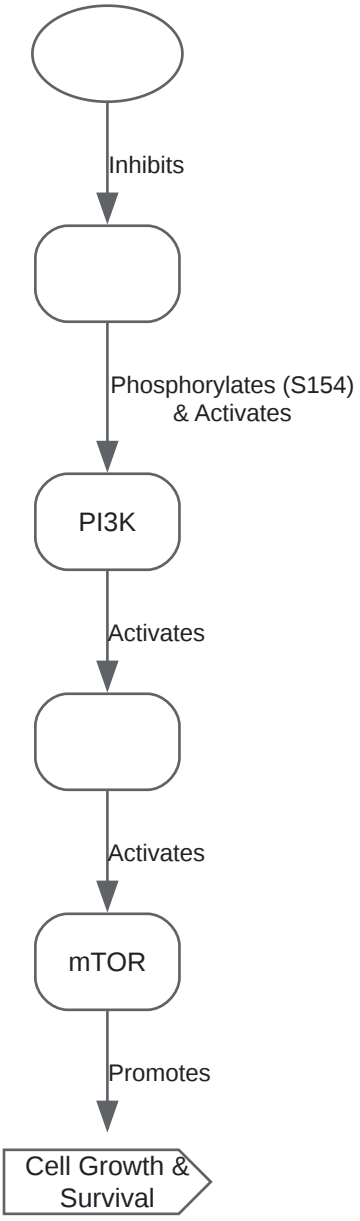

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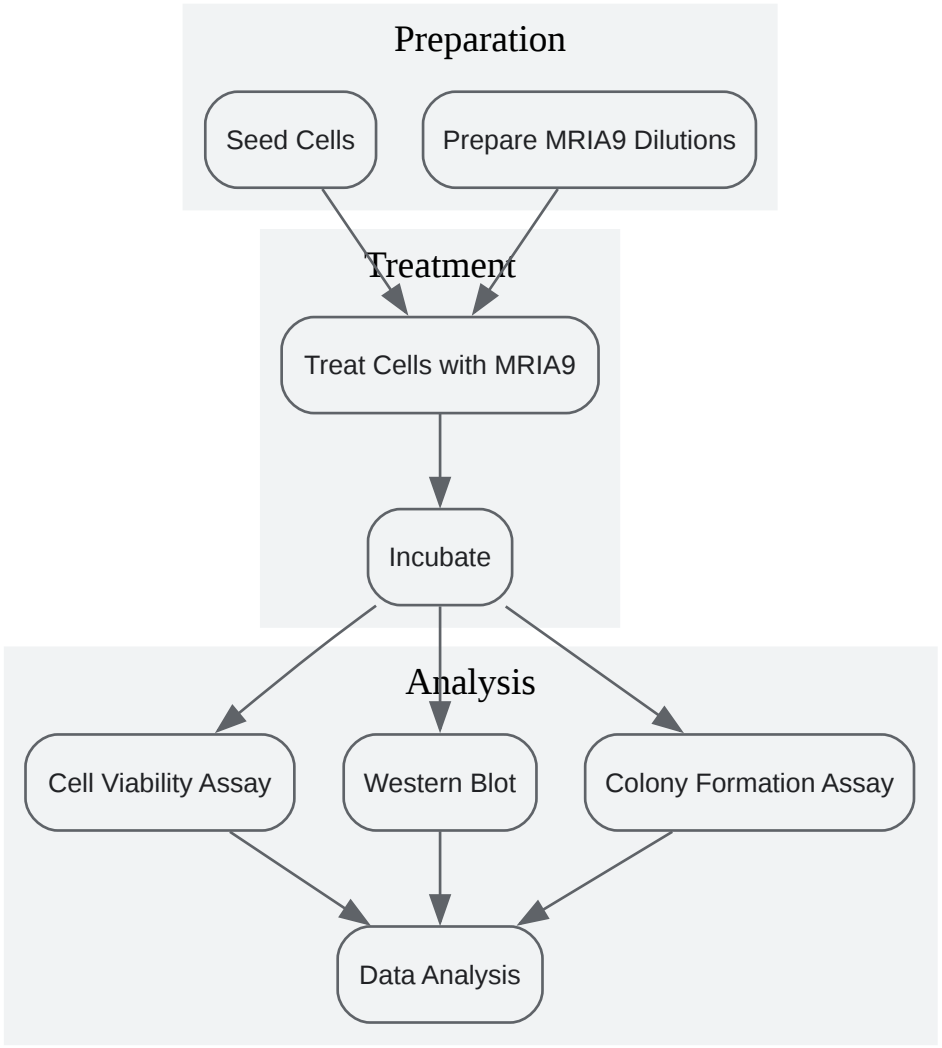

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